

"analytical methods for N-(2-phenoxyethyl)cyclopropanamine quantification"

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Compound of Interest

Compound Name:	N-(2-phenoxyethyl)cyclopropanamine
CAS No.:	16690-27-0
Cat. No.:	B1386585

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An Application Note and Protocol for the Quantification of **N-(2-phenoxyethyl)cyclopropanamine**

Authored by: A Senior Application Scientist

Abstract

This comprehensive guide details robust analytical methodologies for the accurate quantification of **N-(2-phenoxyethyl)cyclopropanamine**, a key intermediate and potential impurity in pharmaceutical manufacturing. We present three validated analytical techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Each protocol is designed to be a self-validating system, grounded in the principles of the International Council for Harmonisation (ICH) Q2(R1) guidelines.^{[1][2]} This document provides researchers, scientists, and drug development professionals with detailed, step-by-step protocols, method validation parameters, and a comparative analysis to facilitate the selection of the most appropriate technique for their specific analytical needs, from routine quality control to trace-level impurity profiling.

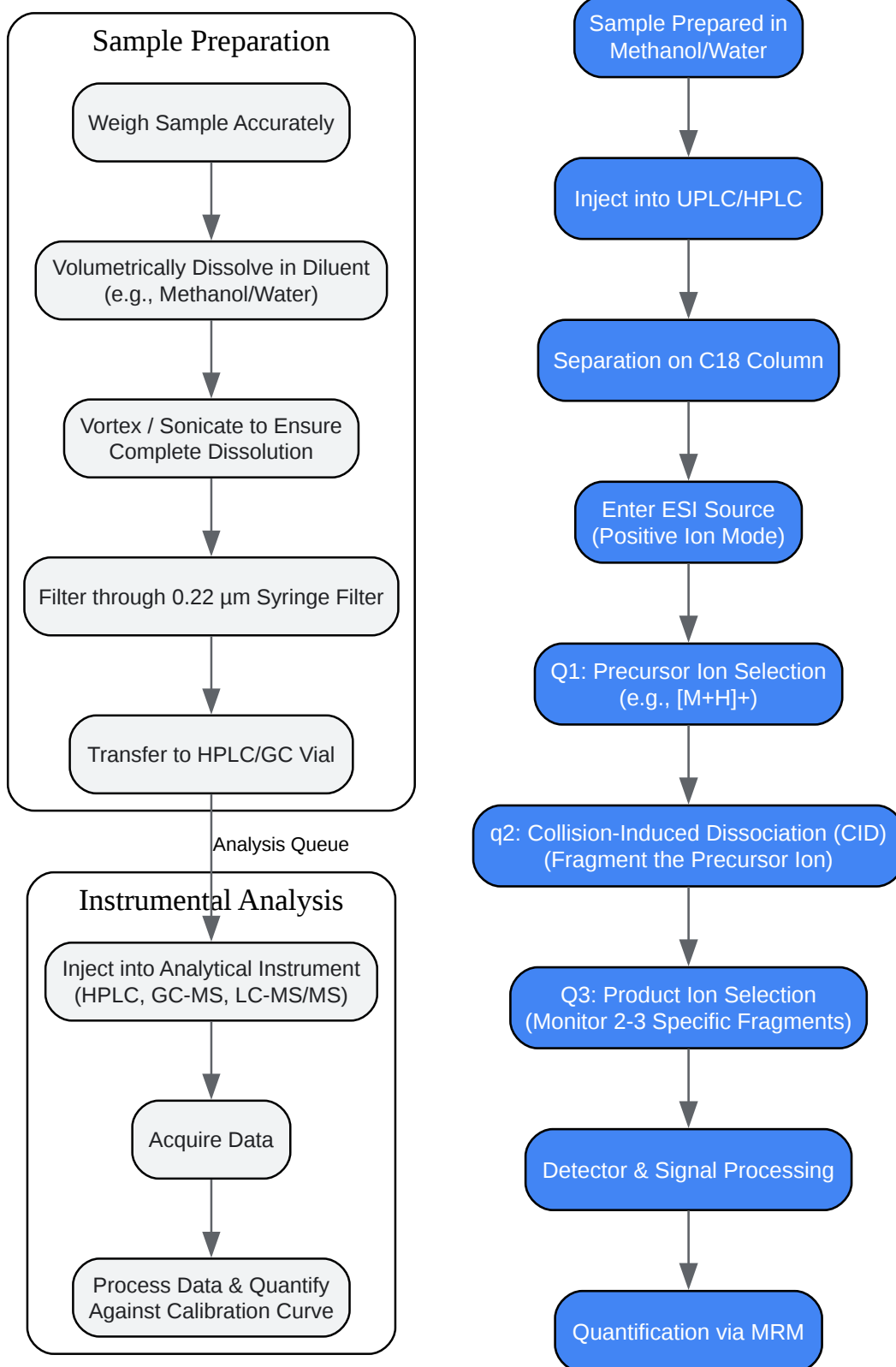
Introduction: The Analytical Imperative

N-(2-phenoxyethyl)cyclopropanamine is a secondary amine that serves as a significant building block in the synthesis of various active pharmaceutical ingredients (APIs). Its purity and concentration must be meticulously controlled to ensure the safety, efficacy, and quality of the final drug product. The presence of this compound as a residual starting material or impurity necessitates the development of sensitive, accurate, and reliable analytical methods for its quantification.[3][4]

The choice of analytical technique is governed by the specific requirements of the analysis, such as the expected concentration range, the complexity of the sample matrix, and the desired level of sensitivity and specificity.[5] This guide provides a multi-faceted approach, offering protocols for three distinct, yet complementary, analytical platforms.

General Sample Preparation Workflow

A consistent and controlled sample preparation procedure is the foundation of reliable quantitative analysis. For **N-(2-phenoxyethyl)cyclopropanamine** in API or drug product samples, a direct dissolution approach is typically sufficient.



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Sources

- [1. ICH Q2\(R1\) Validation of Analytical Procedures: Text and Methodology - ECA Academy \[gmp-compliance.org\]](#)
- [2. database.ich.org \[database.ich.org\]](#)
- [3. particle.dk \[particle.dk\]](#)
- [4. Analytical Method Validation \(AMV\) in Pharmaceuticals | Pharmaguideline \[pharmaguideline.com\]](#)
- [5. wjarr.com \[wjarr.com\]](#)
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